

# Profluralin: A Technical Guide to Its Discovery, History, and Scientific Foundation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Profluralin*

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## Abstract

**Profluralin** is a selective, pre-emergence dinitroaniline herbicide developed for the control of a wide range of annual grasses and broadleaf weeds. Though its use has largely been discontinued, its history and mechanism of action provide valuable insights into herbicide development and microtubule--targeting agents. This technical guide provides an in-depth overview of the discovery, history, chemical properties, synthesis, mode of action, and key experimental findings related to **Profluralin**. All quantitative data are summarized in structured tables, and detailed experimental protocols for seminal studies are provided. Signaling pathways and experimental workflows are visually represented using diagrams to facilitate a comprehensive understanding of this herbicide's scientific background.

## Introduction

**Profluralin**, chemically known as N-(cyclopropylmethyl)-2,6-dinitro-N-propyl-4-(trifluoromethyl)aniline, emerged from the broader class of dinitroaniline herbicides.<sup>[1][2]</sup> It was primarily used as a pre-emergence herbicide, incorporated into the soil to control germinating weeds in various crops, including cotton, soybeans, peanuts, and sunflowers.<sup>[1][2]</sup> Developed and commercialized by Ciba-Geigy (later Syngenta), **Profluralin**'s history is intertwined with the development of other significant dinitroaniline herbicides, most notably trifluralin.<sup>[1]</sup> This guide will delve into the technical details of **Profluralin**, from its initial synthesis to its biological mechanism and environmental fate.

## History of Discovery and Development

The development of **Profluralin** is closely linked to the pioneering work on trifluralin by Eli Lilly and Company in the 1960s. The success of trifluralin spurred further research into related dinitroaniline compounds with potential herbicidal activity. Ciba-Geigy AG, a major player in the agrochemical industry, developed **Profluralin** as part of its herbicide portfolio.

**Profluralin** was introduced under the trade names "Pregard" and "Tolban". It was registered in the United States in August 1975. Records indicate that 48,000 pounds of **Profluralin** were used in the US in 1974, and usage estimates from 1994 ranged from 5,000 to 65,000 pounds. However, its registration expired in April 1984, and its use has since declined significantly.

## Chemical and Physical Properties

A comprehensive summary of the chemical and physical properties of **Profluralin** is presented in Table 1.

Property	Value	Reference
IUPAC Name	N-(cyclopropylmethyl)-2,6-dinitro-N-propyl-4-(trifluoromethyl)aniline	
CAS Number	26399-36-0	
Molecular Formula	C <sub>14</sub> H <sub>16</sub> F <sub>3</sub> N <sub>3</sub> O <sub>4</sub>	
Molecular Weight	347.29 g/mol	
Appearance	Yellow-orange solid	
Melting Point	32-36 °C	
Solubility in Water	0.1 mg/L (at 20 °C)	
Vapor Pressure	8.4 mPa (at 25 °C)	

## Synthesis of Profluralin

The synthesis of **Profluralin** involves the reaction of 4-chloro-3,5-dinitrobenzotrifluoride with N-cyclopropylmethyl-N-n-propylamine. This reaction is a nucleophilic aromatic substitution where the amine displaces the chlorine atom on the aromatic ring.

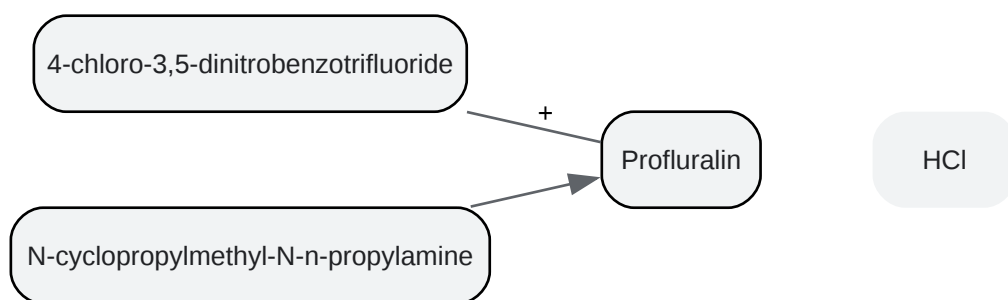
## Experimental Protocol: Synthesis of Profluralin

### Materials:

- 4-chloro-3,5-dinitrobenzotrifluoride
- N-cyclopropylmethyl-N-n-propylamine
- Suitable solvent (e.g., a polar aprotic solvent like dimethylformamide)
- Base (e.g., potassium carbonate) to neutralize the HCl byproduct

### Procedure:

- Dissolve 4-chloro-3,5-dinitrobenzotrifluoride in the chosen solvent in a reaction vessel equipped with a stirrer and a condenser.
- Add an equimolar amount of N-cyclopropylmethyl-N-n-propylamine to the solution.
- Add a slight excess of the base to the reaction mixture.
- Heat the mixture under reflux for several hours to ensure the reaction goes to completion. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into water to precipitate the crude **Profluralin**.
- Filter the precipitate, wash it with water to remove any inorganic impurities, and dry it.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain pure **Profluralin**.



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**Figure 1:** Simplified reaction scheme for the synthesis of **Profluralin**.

## Mode of Action: Microtubule Assembly Inhibition

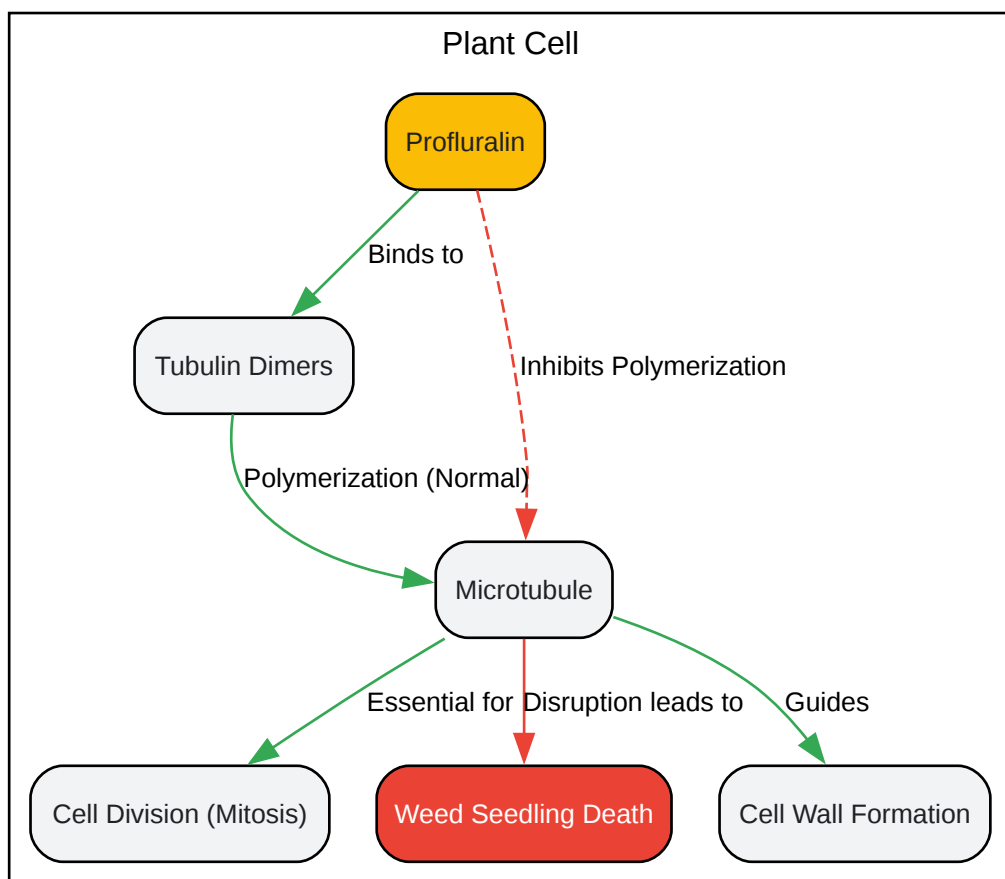
**Profluralin**, like other dinitroaniline herbicides, exerts its phytotoxic effects by disrupting microtubule assembly in plant cells. Microtubules are essential components of the cytoskeleton, playing crucial roles in cell division, cell wall formation, and intracellular transport.

The primary target of **Profluralin** is the tubulin protein, the building block of microtubules.

**Profluralin** binds to tubulin dimers, preventing their polymerization into functional microtubules. This disruption of microtubule dynamics leads to a cascade of cellular effects, ultimately resulting in the death of the weed seedling.

## Signaling Pathway: Disruption of Microtubule Dynamics

The process begins with the absorption of **Profluralin** by the roots of a germinating weed. The herbicide then translocates to the meristematic tissues, where cell division is actively occurring.



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**Figure 2: Profluralin's mechanism of action, inhibiting microtubule polymerization.**

## Experimental Protocol: In Vitro Tubulin Polymerization Assay

This assay is used to directly measure the effect of a compound on the polymerization of tubulin into microtubules.

Materials:

- Purified tubulin protein
- Polymerization buffer (e.g., containing GTP,  $\text{MgCl}_2$ , and a buffer like PIPES)
- **Profluralin** stock solution (dissolved in a suitable solvent like DMSO)

- A spectrophotometer or fluorometer capable of monitoring turbidity or fluorescence at 340 nm.

#### Procedure:

- Prepare a reaction mixture containing the polymerization buffer and purified tubulin in a cuvette.
- Add a specific concentration of **Profluralin** or the vehicle control (DMSO) to the reaction mixture.
- Initiate polymerization by raising the temperature to 37 °C.
- Monitor the change in absorbance (turbidity) at 340 nm over time. An increase in absorbance indicates microtubule polymerization.
- Compare the polymerization curves of the **Profluralin**-treated samples to the control. Inhibition of polymerization will be observed as a decrease in the rate and extent of the absorbance increase.

## Efficacy and Crop Selectivity

**Profluralin** was effective against a range of annual grasses and broadleaf weeds. Its pre-emergence application targeted weeds as they germinated, preventing them from establishing in the crop.

Table 2: Weeds Controlled by **Profluralin**

Weed Type	Species
Annual Grasses	Barnyardgrass ( <i>Echinochloa crus-galli</i> ), Crabgrass ( <i>Digitaria</i> spp.), Foxtails ( <i>Setaria</i> spp.)
Broadleaf Weeds	Pigweed ( <i>Amaranthus</i> spp.), Lambsquarters ( <i>Chenopodium album</i> ), Purslane ( <i>Portulaca oleracea</i> )

Note: This is not an exhaustive list, and efficacy can vary depending on environmental conditions and application rates.

## Toxicology

The toxicological profile of **Profluralin** has been evaluated in various studies. A summary of key toxicological data is presented in Table 3.

Table 3: Toxicological Data for **Profluralin**

Study Type	Species	Route	Value	Reference
Acute Oral LD <sub>50</sub>	Rat	Oral	>10,000 mg/kg	
Subchronic NOAEL	Rat	Oral (diet)	3 mg/kg/day	

LD<sub>50</sub>: Median lethal dose; NOAEL: No-Observed-Adverse-Effect Level.

## Experimental Protocol: Subchronic Oral Toxicity Study in Rats (General OECD 408 Guideline)

This type of study is designed to evaluate the adverse effects of a substance administered orally in repeated doses over a 90-day period.

### Methodology:

- **Test Animals:** Young, healthy rats (e.g., Sprague-Dawley strain) are used. Both sexes are included.
- **Dosage:** At least three dose levels of **Profluralin** and a control group (receiving the vehicle only) are used. The doses are typically administered daily via the diet or by gavage.
- **Duration:** The study duration is 90 days.
- **Observations:** Animals are observed daily for clinical signs of toxicity. Body weight and food consumption are measured weekly.

- **Clinical Pathology:** At the end of the study, blood samples are collected for hematology and clinical chemistry analysis. Urine samples are also collected for urinalysis.
- **Gross Pathology and Histopathology:** All animals are subjected to a full necropsy. Organs are weighed, and tissues are preserved for microscopic examination (histopathology).
- **Data Analysis:** The data are statistically analyzed to determine any dose-related effects and to establish a No-Observed-Adverse-Effect Level (NOAEL).

## Environmental Fate

The environmental fate of a herbicide is a critical aspect of its overall assessment. Studies on **Profluralin** have focused on its persistence, mobility, and degradation in the environment.

Table 4: Environmental Fate Data for **Profluralin**

Parameter	Value	Conditions
Soil Half-life (Aerobic)	80-160 days	Varies with soil type and conditions
Soil Degradation (88 days)	87% reduction	Aerobic conditions
Soil Degradation (88 days)	23% reduction	Discontinuous anaerobic conditions

## Experimental Protocol: Aerobic and Anaerobic Transformation in Soil (General OECD 307 Guideline)

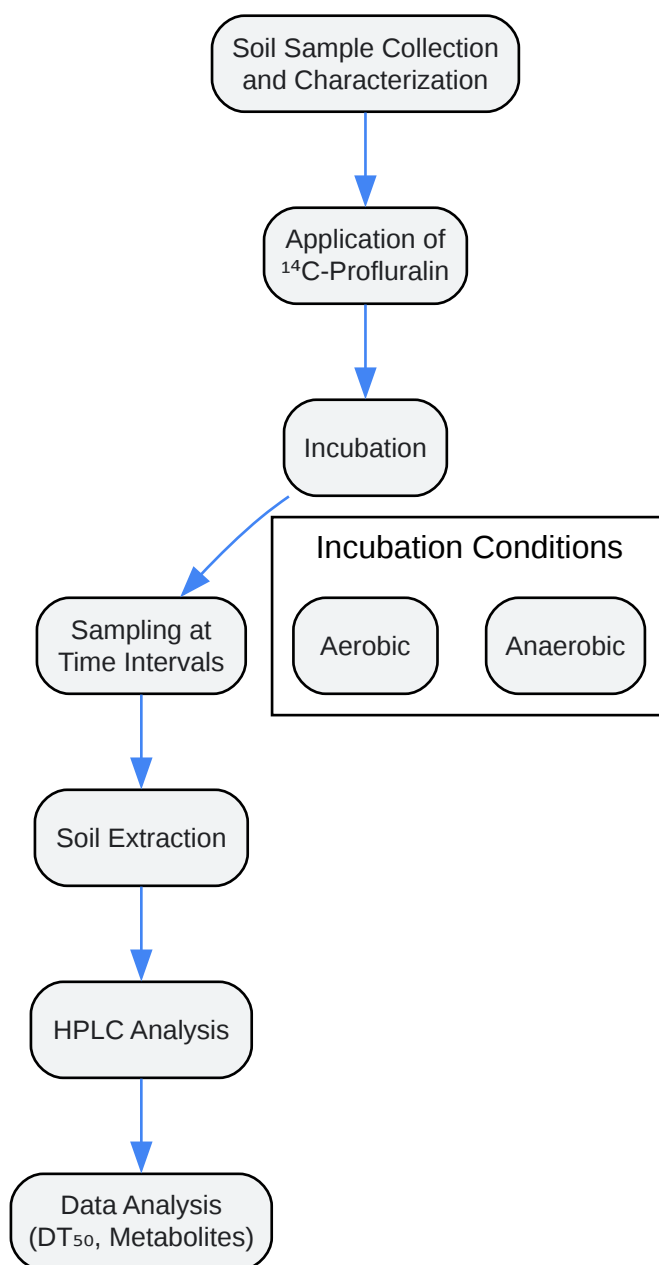
This study aims to determine the rate and route of degradation of a substance in soil under both aerobic and anaerobic conditions.

Methodology:

- **Test System:** Soil samples are collected from relevant agricultural areas. The soil is characterized (e.g., texture, organic carbon content, pH).



- Test Substance: Radiolabeled (e.g.,  $^{14}\text{C}$ ) **Profluralin** is used to facilitate tracking of the parent compound and its degradation products.
- Application: The test substance is applied to the soil samples at a rate representative of agricultural use.
- Incubation:
  - Aerobic: The treated soil is incubated in the dark at a controlled temperature and moisture content. A continuous flow of air is passed through the incubation vessels to maintain aerobic conditions.
  - Anaerobic: After an initial aerobic phase, the soil is flooded with water, and the headspace is purged with an inert gas (e.g., nitrogen) to create anaerobic conditions.
- Sampling and Analysis: Soil samples are collected at various time points. The samples are extracted, and the extracts are analyzed using techniques like high-performance liquid chromatography (HPLC) with radiometric detection to quantify the parent compound and its transformation products. Volatile degradation products (e.g.,  $^{14}\text{CO}_2$ ) are trapped and quantified.
- Data Analysis: The degradation kinetics of **Profluralin** are determined, and the half-life ( $\text{DT}_{50}$ ) is calculated. The major degradation products are identified.



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**Figure 3:** General experimental workflow for a soil degradation study.

## Conclusion

**Profluralin** represents a significant chapter in the history of dinitroaniline herbicides. While no longer in widespread use, its development and mechanism of action as a microtubule assembly inhibitor continue to be relevant to the fields of herbicide science and cancer research, where microtubule-targeting agents are of great interest. This technical guide has

provided a comprehensive overview of the key scientific and historical aspects of **Profluralin**, offering a valuable resource for researchers and professionals in related fields. The detailed protocols and summarized data serve as a foundation for understanding the evaluation and characteristics of this class of compounds.

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## Contact

Address: 3281 E Guasti Rd

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